

Data analysis workflow for D-Glucose-13C,d2 tracer experiments.

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Compound of Interest

Compound Name: *D-Glucose-13C,d2*

Cat. No.: *B583779*

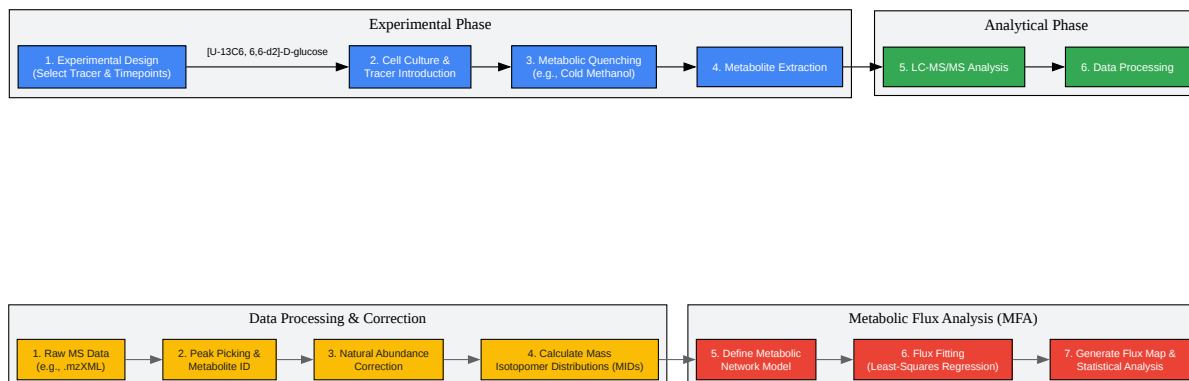
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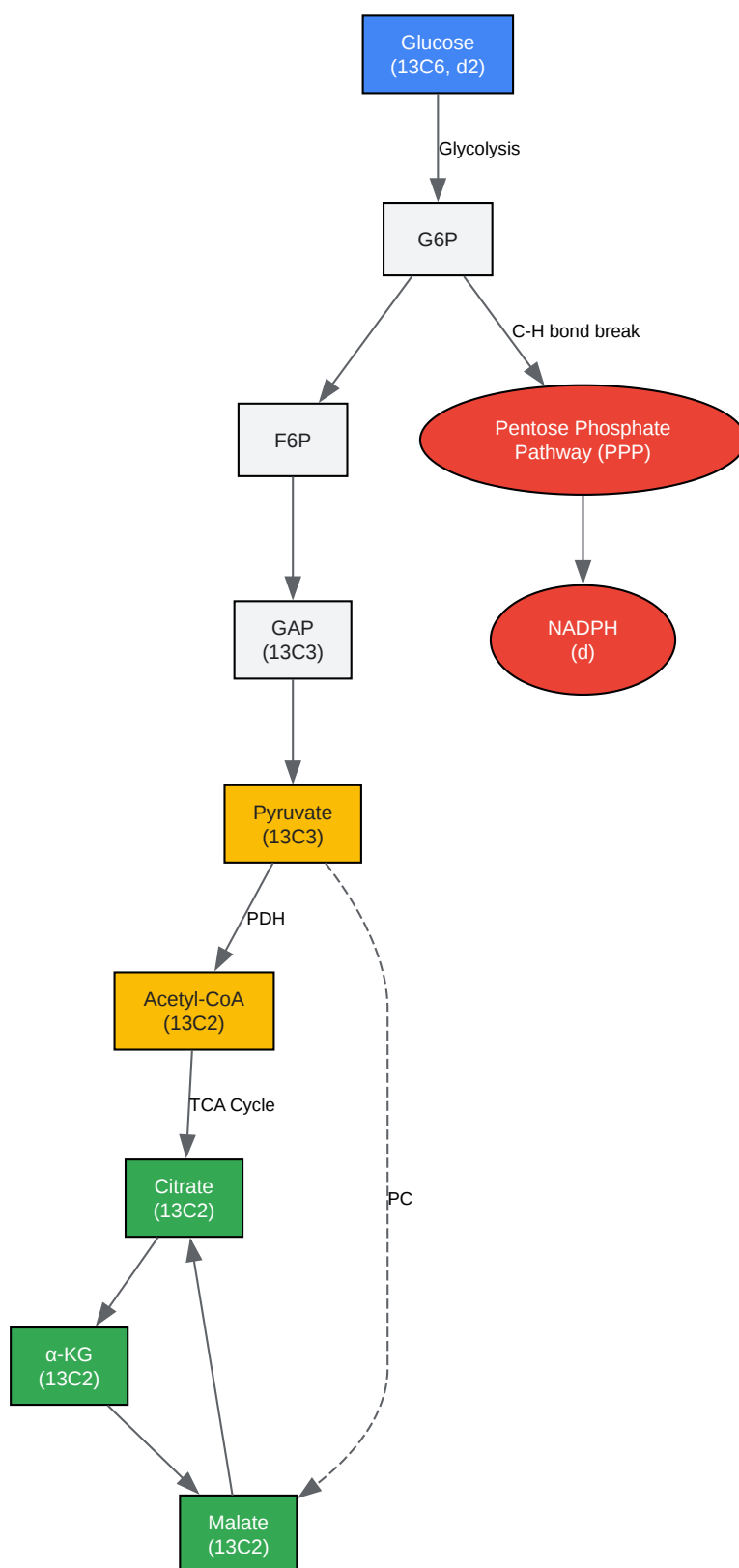
Technical Support Center: D-Glucose-13C,d2 Tracer Experiments

This guide provides researchers, scientists, and drug development professionals with a comprehensive resource for designing, executing, and analyzing data from **D-Glucose-13C,d2** stable isotope tracer experiments. It includes troubleshooting advice and frequently asked questions to address common challenges in metabolic flux analysis.

Experimental & Data Analysis Workflow

The successful execution of a stable isotope tracer experiment requires careful planning and a systematic data analysis pipeline. The overall process involves introducing a labeled substrate to a biological system, measuring the isotopic enrichment in downstream metabolites, and using this information to calculate metabolic fluxes.





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